

Essential Guide to the Safe Disposal of VR23

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Compound of Interest

Compound Name: VR23-d8

Cat. No.: B15616112

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This document provides comprehensive, step-by-step guidance on the proper disposal procedures for the chemical compound VR23. Adherence to these protocols is critical to ensure the safety of laboratory personnel and to minimize environmental impact. This information is intended for researchers, scientists, and drug development professionals who handle this substance.

Immediate Safety and Hazard Information

VR23 is a potent inhibitor of the proteasome, primarily targeting the $\beta 2$ subunit of the 20S proteasome. It is classified as acutely toxic if swallowed.

Hazard Classification:

- GHS Pictogram: GHS07 (Warning)
- Hazard Statement: H302 - Harmful if swallowed
- Signal Word: Warning

Personal Protective Equipment (PPE): Before handling VR23, ensure the following PPE is worn:

- Protective gloves
- Laboratory coat
- Safety glasses with side shields or goggles

VR23 Properties and Handling

A summary of the key chemical and physical properties of VR23 is provided in the table below.

Property	Value
Chemical Formula	C ₁₉ H ₁₆ ClN ₅ O ₆ S
Molecular Weight	477.88 g/mol
Appearance	White to beige powder
Solubility	DMSO: 20 mg/mL
Storage Temperature	2-8°C

Handling Precautions:

- Avoid breathing dust.
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use only in a well-ventilated area or under a chemical fume hood.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of VR23 must be managed as hazardous chemical waste.[\[2\]](#) Follow these steps to ensure safe and compliant disposal:

- Waste Identification and Segregation:
 - All solid waste contaminated with VR23 (e.g., unused powder, contaminated gloves, weigh boats, pipette tips) must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Solutions containing VR23 should be collected in a separate, compatible, and labeled liquid waste container. Do not mix with other incompatible waste streams.

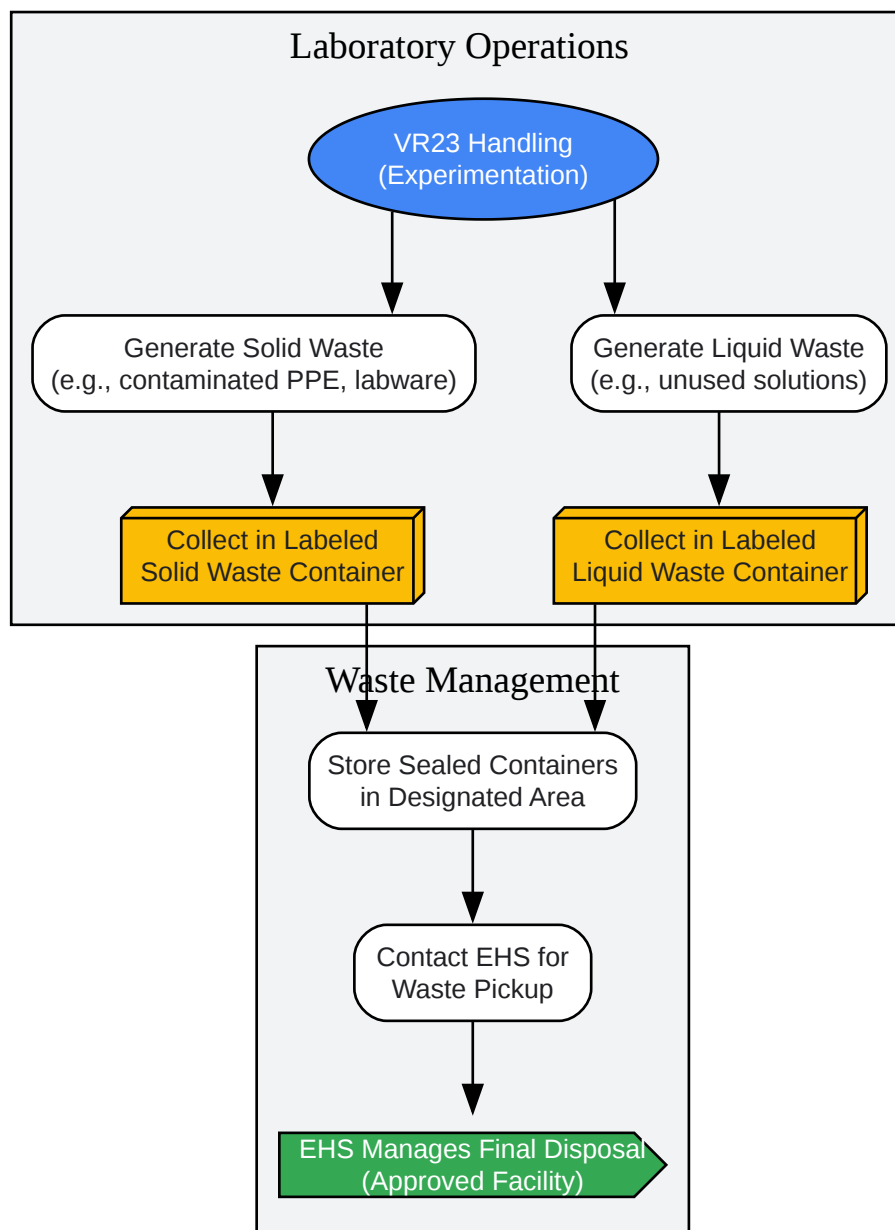
- Container Labeling:
 - The hazardous waste container must be labeled with the words "Hazardous Waste," the full chemical name "VR23," and a clear description of the contents (e.g., "Solid waste with VR23" or "Aqueous solution of VR23").
 - Include the approximate amount or concentration of VR23 in the container.
- Storage of Waste:
 - Store the sealed waste container in a designated, secure, and well-ventilated waste accumulation area.
 - Ensure the storage area is away from incompatible materials.
- Waste Disposal Request:
 - Contact your institution's Environmental Health and Safety (EHS) department or the designated waste management provider to arrange for the pickup and disposal of the hazardous waste.
 - Provide the EHS department with all necessary information about the waste stream.
- Documentation:
 - Maintain a log of all VR23 waste generated, including the date, quantity, and disposal request details.

Disposal "Don'ts":

- DO NOT dispose of VR23 down the drain.^[1]
- DO NOT dispose of VR23 in regular trash.
- DO NOT attempt to neutralize VR23 unless you have a validated and approved protocol from your EHS department.

Experimental Workflow for Waste Handling

The following diagram illustrates the general workflow for handling and disposing of VR23 waste in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of VR23 waste.

Spill and Emergency Procedures

In the event of a spill, follow these procedures immediately:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Increase ventilation in the area of the spill.
- Contain: For a solid spill, carefully cover with a damp paper towel to avoid raising dust. For a liquid spill, contain it with an appropriate absorbent material.
- Clean: Wearing appropriate PPE, carefully clean the spill area. Collect all contaminated materials in a labeled hazardous waste container.
- Decontaminate: Decontaminate the spill area with an appropriate cleaning solution.
- Report: Report the spill to your laboratory supervisor and EHS department.

This guidance is based on the available safety information for VR23. Always consult your institution's specific chemical hygiene plan and waste disposal procedures.

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References

- 1. fishersci.com [fishersci.com]
- 2. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
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